

# Physicochemical Properties of 5-Bromo-1H-indole-2-carboxylic Acid

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## Compound Focus: 5-Bromo-1H-indole-2-carboxylic acid

CAS No.: 7254-19-5

Cat. No.: S664945

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The table below summarizes the core physicochemical data for **5-Bromo-1H-indole-2-carboxylic acid** (CAS 7254-19-5), a key intermediate in medicinal chemistry [1] [2].

Property	Value	Conditions / Notes
CAS Registry Number	7254-19-5	-
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO <sub>2</sub>	-
Molecular Weight	240.05 g/mol	-
Melting Point	287 - 288 °C	Observed experimental range [1] [3] [2].
Density	1.838 ± 0.06 g/cm <sup>3</sup>	Predicted value [1] [2].
Boiling Point	470.9 ± 25.0 °C	Predicted [1] [2].
pKa	4.25 ± 0.30	Predicted [1] [2].
LogP (Consensus)	2.29	Measure of lipophilicity [4].
Water Solubility (ESOL)	0.052 mg/mL	Classified as "Soluble" [4].

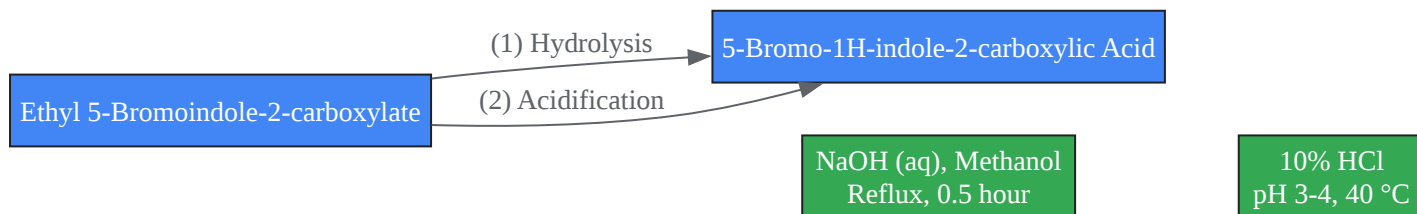
Property	Value	Conditions / Notes
Topological Polar Surface Area (TPSA)	53.09 Å <sup>2</sup>	-

## Synthetic Methodology: Hydrolysis of Ethyl 5-Bromoindole-2-carboxylate

A high-yielding, industrially relevant synthesis involves the hydrolysis of the corresponding ethyl ester [5].

### Detailed Experimental Procedure

- **Reaction Equation:** The one-step conversion from the ester to the final carboxylic acid is shown below:



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*Synthesis of 5-Bromo-1H-indole-2-carboxylic acid from its ethyl ester.*

- **Step 1 — Hydrolysis:**
  - **Reaction Charge:** 134 g (0.5 mol) of ethyl 5-bromoindole-2-carboxylate was dissolved in a solvent mixture of 183 mL methanol and 183 mL water [5].
  - **Reaction:** 31.25 g of sodium hydroxide was added, and the mixture was heated under reflux for 30 minutes [5].
- **Step 2 — Isolation and Purification:**
  - **Acidification:** The reaction mixture was cooled to 40°C, and the pH was adjusted to 3-4 by the slow, dropwise addition of 10% hydrochloric acid, precipitating the product [5].
  - **Filtration:** The solid was collected by filtration, yielding 109.1 g of an off-white solid [5].

- **Yield and Purity:** This procedure affords the product in **91% yield** with a high purity of **≥96%** as determined by HPLC [5].

## Pharmaceutical Applications and Biological Relevance

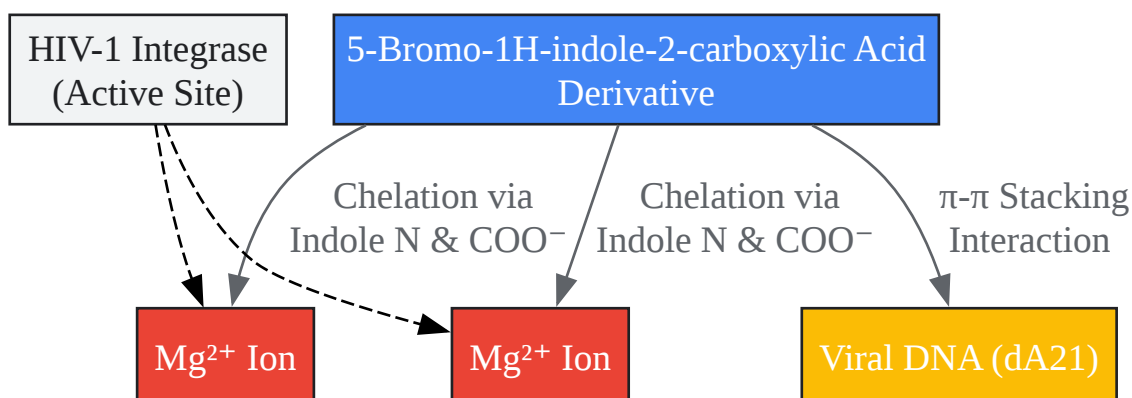
**5-Bromo-1H-indole-2-carboxylic acid** serves as a versatile building block in synthesizing biologically active molecules. Its applications include [1] [6] [2]:

- **HIV-1 Integrase Strand Transfer Inhibitors (INSTIs):** Serves as a metal-binding scaffold chelating  $Mg^{2+}$  ions in the enzyme's active site [7].
- **Tubulin Polymerization and Cancer Cell Growth Inhibitors** [1] [6] [2].
- **Factor Xa Inhibitors** (anticoagulants) [1] [6] [2].
- **Dual PPAR $\gamma$ / $\delta$  Agonists** (for metabolic diseases) [1] [6] [2].
- **Indoleamine 2,3-Dioxygenase (IDO) Inhibitors** [1] [6] [2].
- **Matrix Metalloproteinase-13 (MMP-13) Inhibitors** (for arthritis) [1] [6] [2].
- **BTK Inhibitor Intermediate** [8].

## Mechanism in HIV-1 Integrase Inhibition

Research indicates the indole-2-carboxylic acid scaffold is a promising starting point for developing novel HIV-1 Integrase Strand Transfer Inhibitors (INSTIs). The proposed mechanism of action involves [7]:

- **Metal Chelation:** The nitrogen of the indole ring and the oxygen atoms of the 2-carboxylic acid group form critical interactions, chelating the two  $Mg^{2+}$  ions in the enzyme's active site [7].
- **$\pi$ -Stacking Interaction:** The aromatic indole core engages in a  $\pi$ -stacking interaction with the 3'-terminal adenosine (dA21) of the viral DNA [7].



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*Proposed binding mode of indole-2-carboxylic acid derivatives inhibiting HIV-1 Integrase.*

## Safety and Handling Information

Please adhere to the following safety guidelines when handling this compound:

- **GHS Hazard Statements:**
  - **H315:** Causes skin irritation [4] [1].
  - **H319:** Causes serious eye irritation [4] [1].
  - **H335:** May cause respiratory irritation [4] [1].
- **Precautionary Measures:** Use adequate personal protective equipment (PPE) including **eyeshields, gloves, and type N95 (US) respirators** [6].
- **Storage:** Store at **-20°C** [1] [6] [2].

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## References

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